

Proper Disposal and Handling of 5-Aminopentan-1-ol

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Compound of Interest

Compound Name: 5-Aminopentan-1-ol

Cat. No.: B144490

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This guide provides essential safety, handling, and disposal procedures for **5-Aminopentan-1-ol**, tailored for research and drug development professionals. Adherence to these protocols is critical for ensuring laboratory safety and environmental compliance.

Immediate Safety and Hazard Information

5-Aminopentan-1-ol is classified as a hazardous substance that poses significant risks upon improper handling.^[1] It is harmful if swallowed and can cause severe skin burns and serious eye damage.^{[1][2][3][4]} The substance is corrosive, alkaline, and may be corrosive to metals.^{[1][2]} It is crucial to avoid all personal contact, including the inhalation of vapors or dust.^{[1][2]}

Incompatible Materials: To prevent dangerous reactions, avoid contact with strong acids, oxidizing agents (like nitrates and chlorine bleaches), copper, aluminum, and their alloys.^[1]

Personal Protective Equipment (PPE)

When handling **5-Aminopentan-1-ol**, wearing appropriate personal protective equipment is mandatory.

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile rubber).
- **Eye and Face Protection:** Use chemical safety goggles and a face shield.^{[2][4][5]}
- **Skin and Body Protection:** Wear a lab coat, long pants, and closed-toe shoes. For tasks with a higher risk of exposure, use chemical-resistant aprons or full-body suits.^{[2][4][5]}

- Respiratory Protection: Use in a well-ventilated area, preferably under a chemical fume hood.[\[2\]](#)[\[5\]](#) If inhalation risks are high, a NIOSH-approved respirator is necessary.

Quantitative Hazard and Identification Data

The following table summarizes key quantitative data for **5-Aminopentan-1-ol**.

Property	Value	Reference
CAS Number	2508-29-4	[3] [5]
UN Number	UN3259	[1] [3]
DOT Hazard Class	8 (Corrosive)	[1]
Packing Group	III	[1]
Physical State	White solid or colorless liquid	[1] [3]
Melting Point	34-37 °C	[3]
Hazard Statements	H302, H314, H290	[2] [4]
Signal Word	Danger	[4]

Spill Management Protocol

Immediate and correct response to a spill is critical to prevent injury and environmental contamination.

Experimental Protocol for Minor Spill Cleanup:

- Evacuate and Ventilate: Immediately alert others in the area and ensure the space is well-ventilated.
- Remove Ignition Sources: Extinguish any open flames and turn off equipment that could create a spark.[\[1\]](#)[\[2\]](#)
- Don PPE: Before addressing the spill, put on all required personal protective equipment.

- **Containment:** For liquid spills, use an inert absorbent material (e.g., vermiculite, sand, or earth) to contain the spill. Do not use combustible materials like paper towels.
- **Cleanup:** Carefully sweep or scoop up the absorbed material. Use dry clean-up procedures and avoid generating dust.[1][2]
- **Collect Waste:** Place the collected waste into a suitable, clearly labeled, and sealable container for hazardous waste disposal.[1][2]
- **Decontaminate:** Clean the spill area with a suitable decontamination solution, followed by soap and water.
- **Dispose of Materials:** All contaminated cleaning materials must be disposed of as hazardous waste.

Proper Disposal Plan

5-Aminopentan-1-ol and its containers must be disposed of as hazardous waste in accordance with all local, state, and federal regulations.[1] Disposal into drains, sewers, or the general environment is strictly prohibited.[6][7]

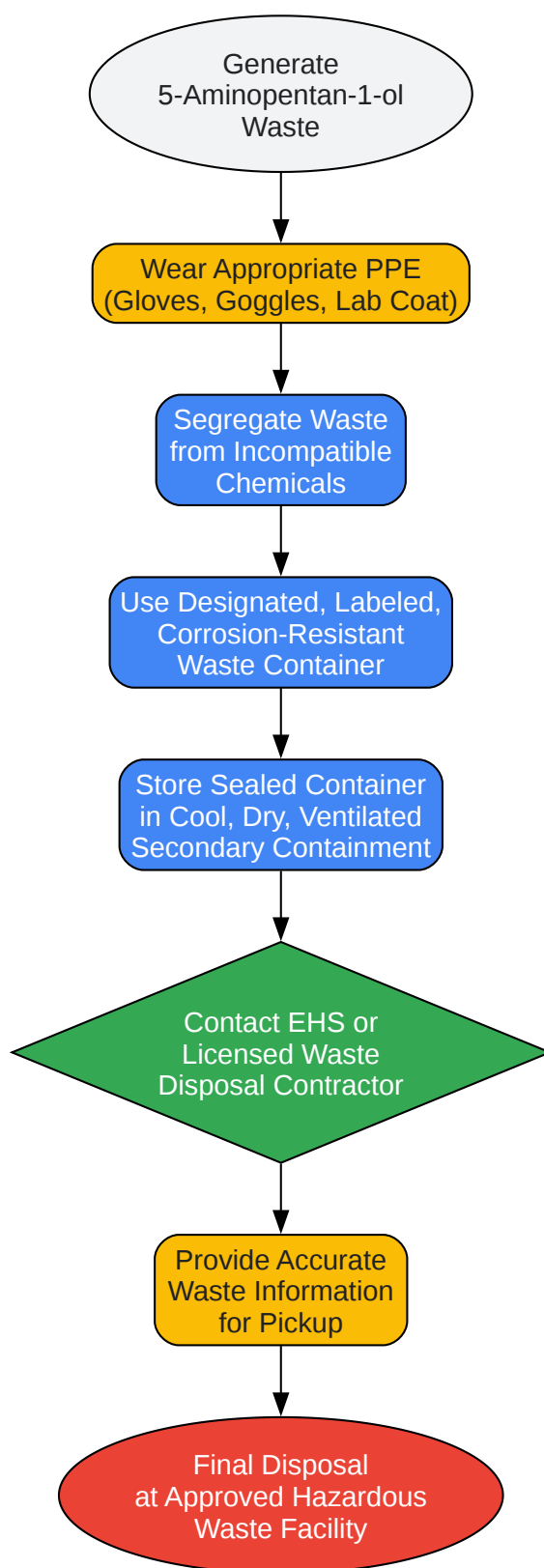
Step-by-Step Disposal Procedure:

- **Segregation:** Keep **5-Aminopentan-1-ol** waste separate from other chemical waste streams, especially incompatible materials, to prevent hazardous reactions.[6]
- **Containerization:**
 - Collect liquid waste in a designated, leak-proof, and corrosion-resistant container (e.g., a lined metal or plastic drum).[1]
 - Ensure the container is clearly and accurately labeled with "Hazardous Waste" and the chemical name "**5-Aminopentan-1-ol**".
 - Keep the container tightly sealed when not in use.[6]
- **Storage:**

- Store the waste container in a designated, cool, dry, and well-ventilated secondary containment area.[\[2\]](#)[\[6\]](#)
- The storage area should be away from direct sunlight, heat sources, and incompatible chemicals.[\[6\]](#)
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to schedule a pickup.[\[6\]](#)
 - Provide them with an accurate description and quantity of the waste.
- Empty Container Disposal:
 - Empty containers that held **5-Aminopentan-1-ol** must also be treated as hazardous waste.[\[1\]](#)
 - These containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.
 - After rinsing, puncture or otherwise render the container unusable to prevent re-use before disposal.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **5-Aminopentan-1-ol** waste.



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Caption: Workflow for the safe disposal of **5-Aminopentan-1-ol** waste.

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